

Comprehensive Safety and Handling Protocol for Pirmenol Hydrochloride

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Compound of Interest

Compound Name: *Pirmenol Hydrochloride*

Cat. No.: *B1197313*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling of **Pirmenol Hydrochloride**, a Class I antiarrhythmic agent. Adherence to these procedures is critical to ensure personal safety and maintain a secure laboratory environment.

Physical and Chemical Properties

A summary of the key quantitative data for **Pirmenol Hydrochloride** is presented below for easy reference.

Property	Value	Citations
Molecular Formula	C ₂₂ H ₃₁ ClN ₂ O	[1][2]
Molecular Weight	374.95 g/mol	[1][2]
Appearance	Solid	
Purity	≥98%	
Storage Temperature	Powder: -20°C; In solvent: -80°C	[1]
Solubility	Ethanol: ~10 mg/mL DMSO: ~5 mg/mL Dimethyl formamide: ~2 mg/mL Aqueous buffers: Sparingly soluble	
Stability	≥4 years at -20°C	
LD ₅₀ (Oral, Rats)	359.9 mg/kg	[3]
LD ₅₀ (IV, Rats)	23.6 mg/kg	[3]
LD ₅₀ (Oral, Mice)	215.5 mg/kg	[3]
LD ₅₀ (IV, Mice)	20.8 mg/kg	[3]

Hazard Identification and Personal Protective Equipment (PPE)

Pirmenol Hydrochloride is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] Therefore, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

GHS Hazard Statements:

- H302: Harmful if swallowed.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

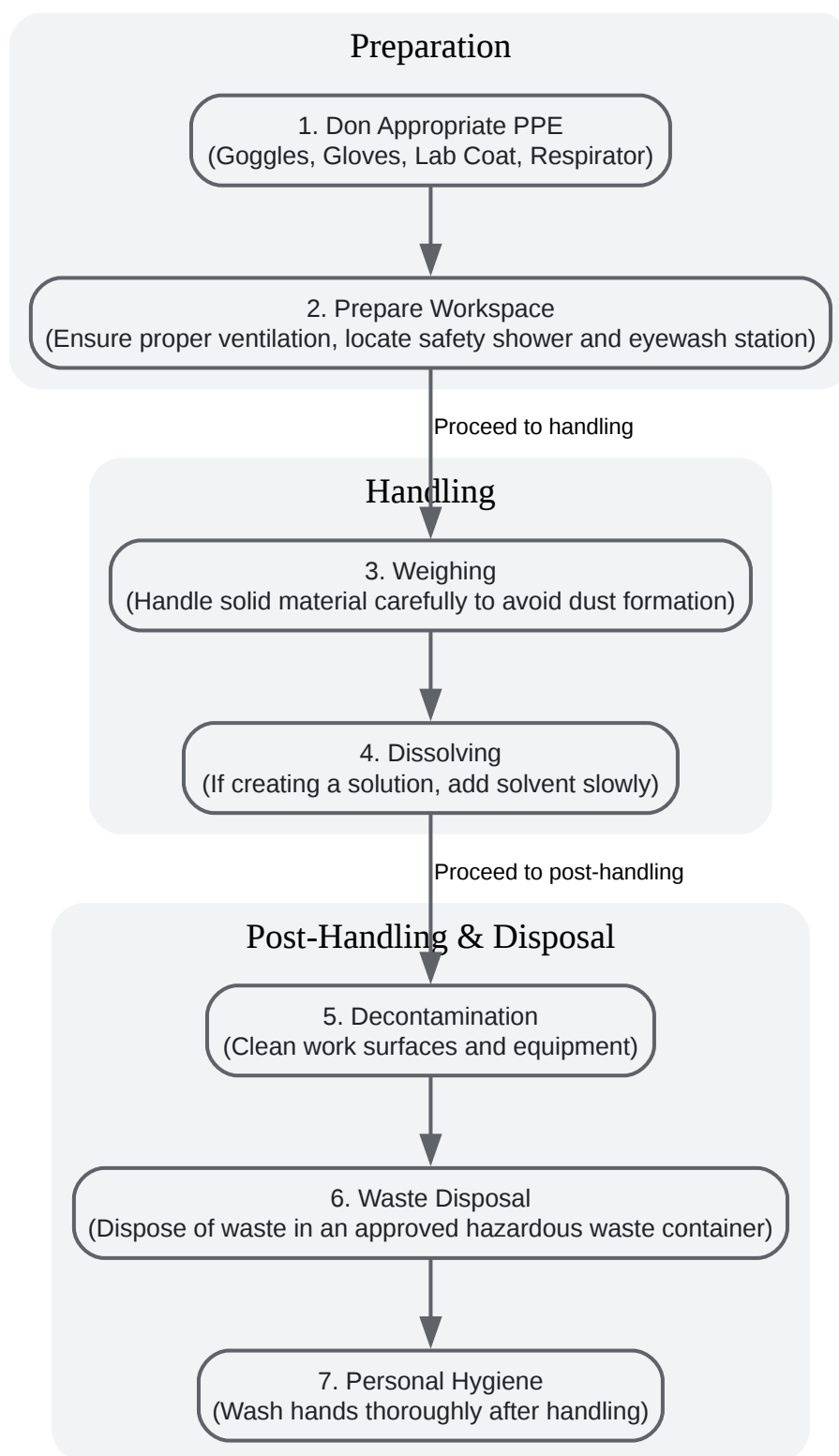
Required Personal Protective Equipment (PPE):

PPE Category	Specification	Citations
Eye Protection	Safety goggles with side-shields.	[1]
Hand Protection	Protective gloves (e.g., nitrile). Two pairs of chemotherapy gloves are recommended for handling hazardous drugs.	[1][4]
Body Protection	Impervious clothing or lab coat shown to resist permeability by hazardous drugs.	[1][4]
Respiratory Protection	A suitable respirator should be used, especially when handling the powder form to avoid dust and aerosol formation.	[1]

Operational and Disposal Plan: A Step-by-Step Guide

This section outlines the procedural, step-by-step guidance for the safe handling and disposal of **Pirmenol Hydrochloride**.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Pirmenol Hydrochloride**.

Detailed Handling Procedures

- Preparation:
 - Before handling, ensure you are wearing the appropriate PPE: safety goggles with side-shields, protective gloves, and impervious clothing.^[1] A suitable respirator is necessary when working with the solid form to prevent inhalation.
 - Work in a well-ventilated area, preferably in a chemical fume hood.^[1]
 - Ensure a safety shower and eyewash station are readily accessible.^[1]
- Handling:
 - Avoid contact with eyes, skin, and clothing.^[1]
 - Prevent the formation of dust and aerosols.^[1]
 - Do not eat, drink, or smoke in the handling area.^{[1][5]}
- Storage:
 - Keep the container tightly sealed.^[1]
 - Store in a cool, well-ventilated area away from direct sunlight and ignition sources.^[1]
 - For long-term storage of the powder, a temperature of -20°C is recommended.^[1] If in a solvent, store at -80°C.^[1]

Emergency Procedures

- If Swallowed: Call a poison center or doctor immediately if you feel unwell.^[1] Rinse your mouth with water.^[1] Do NOT induce vomiting.
- Eye Contact: Immediately flush eyes with large amounts of water, separating the eyelids.^[1] Remove contact lenses if present. Seek prompt medical attention.
- Skin Contact: Rinse the affected skin thoroughly with plenty of water.^[1] Remove contaminated clothing and shoes and consult a physician.^[1]

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.^[1]

Disposal Plan

- Dispose of **Pirmenol Hydrochloride** and its container at an approved waste disposal facility.^[1]
- Avoid releasing the substance into the environment.^[1] Collect any spillage.^[1]
- Follow all local, state, and federal regulations for hazardous waste disposal.

This document is intended to provide essential guidance. Always refer to the complete Safety Data Sheet (SDS) for **Pirmenol Hydrochloride** before use and consult with your institution's safety officer for any specific questions or concerns.

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